

Comprehensive Structural and Conformational Analysis of 4-Acetoxy-4'-pentylbenzophenone

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Compound of Interest

Compound Name: 4-Acetoxy-4'-pentylbenzophenone

CAS No.: 890099-76-0

Cat. No.: B1292305

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Introduction & Molecular Architecture[1][2]

4-Acetoxy-4'-pentylbenzophenone is a significant mesogenic precursor and organic intermediate belonging to the class of 4,4'-disubstituted benzophenones. Its molecular architecture combines a rigid, non-planar benzophenone core with a flexible alkyl tail (pentyl) and a polarizable ester headgroup (acetoxy). This specific amphiphilic structure renders it highly relevant in the fields of liquid crystal engineering, photopharmacology, and organic non-linear optics.

Chemical Identity[3]

- IUPAC Name: [4-(4-pentylbenzoyl)phenyl] acetate
- Molecular Formula:
- Molecular Weight: 310.39 g/mol
- Core Scaffold: Diphenylmethanone (Benzophenone)

- Key Functional Groups:
 - Bridge: Carbonyl (sp² hybridized)
 - Donor/Acceptor: Acetoxy (moderate electron-withdrawing via induction, donating via resonance)
 - Lipophilic Tail: Pentyl chain (n-pentyl), imparting Van der Waals anisotropy.

Conformational Dynamics

The defining structural feature of **4-acetoxy-4'-pentylbenzophenone** is its non-planarity. Unlike fluorene or anthracene, the central carbonyl bridge in benzophenone does not lock the phenyl rings into a coplanar sheet.

Steric Hindrance and The "Propeller" Twist

The conformation is dictated by the steric repulsion between the ortho-hydrogens of the two phenyl rings. To relieve this torsional strain, the rings rotate out of the carbonyl plane.

- Twist Angles (θ): In the ground state, the phenyl rings are twisted by angles (θ₁ and θ₂) relative to the carbonyl plane.
 - Typical values for 4,4'-disubstituted benzophenones are θ₁ ≈ 45° and θ₂ ≈ 55°.
 - This results in a non-symmetrical "propeller" conformation in solution.

- Lattice Packing Effects: In the crystalline state, packing forces often distort this symmetry. For 4-acetoxy derivatives, the acetoxy group can lock one ring into a slightly more planar orientation relative to the carbonyl to maximize

-conjugation, while the pentyl-substituted ring retains significant twist.

Graphviz Visualization: Conformational Energy Landscape

The following diagram illustrates the logical flow of steric interactions determining the molecule's 3D structure.

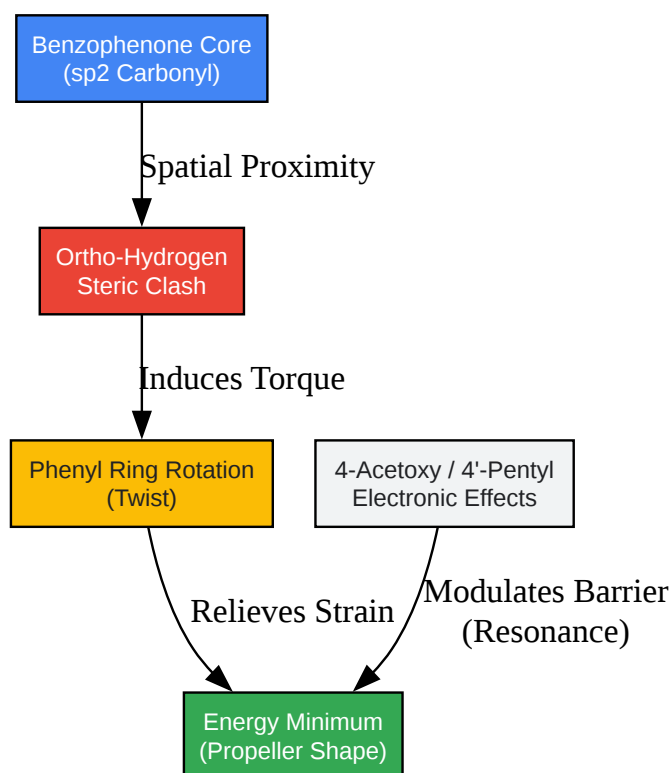


Figure 1: Causal pathway for the non-planar 'propeller' conformation of benzophenones.

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Synthesis Protocol: The Fries Rearrangement Route

While Friedel-Crafts acylation is common, the most regioselective and robust route to 4,4'-disubstituted hydroxybenzophenones (the immediate precursor) is the Fries Rearrangement of phenyl benzoates, followed by acetylation.

Reaction Scheme

- Esterification: Reaction of 4-pentylbenzoyl chloride with phenol.
- Fries Rearrangement: Lewis-acid catalyzed migration of the acyl group to the para position.
- Acetylation: Protection of the resulting hydroxyl group.[\[1\]](#)

Detailed Methodology

Reagents:

- 4-Pentylbenzoyl chloride (1.0 eq)
- Phenol (1.0 eq)
- Aluminum Chloride (
, anhydrous, 1.2 eq for Step 1; 2.5 eq for Step 2)
- Acetic Anhydride (
)
- Solvents: Dichloromethane (DCM), Nitrobenzene (for high temp rearrangement).

Step-by-Step Protocol:

- Preparation of Phenyl 4-pentylbenzoate:
 - Dissolve phenol (10 mmol) and triethylamine (11 mmol) in dry DCM (20 mL) at 0°C.
 - Dropwise add 4-pentylbenzoyl chloride (10 mmol). Stir for 2 hours at RT.
 - Validation: TLC (Hexane/EtOAc 9:1) should show disappearance of phenol.

- Workup: Wash with water, dry over
 , concentrate to yield the ester intermediate.
- Fries Rearrangement (Critical Step):
 - Dissolve the ester in nitrobenzene or conduct neat (melt).
 - Add anhydrous
 (2.5 eq) slowly.
 - Heat to 140°C for 4 hours. Note: High temperature favors the thermodynamic para-product (4-hydroxy-4'-pentylbenzophenone) over the ortho-isomer.
 - Quenching: Pour the hot reaction mixture into ice/HCl. The complex hydrolyzes, precipitating the ketone.
 - Purification: Recrystallize from Ethanol/Water.
- Final Acetylation:
 - Dissolve 4-hydroxy-4'-pentylbenzophenone in Pyridine/Acetic Anhydride (1:1 v/v).
 - Stir at 60°C for 1 hour.
 - Pour into ice water. The product, **4-acetoxy-4'-pentylbenzophenone**, will precipitate as a white/off-white solid.

Graphviz Visualization: Synthesis Workflow

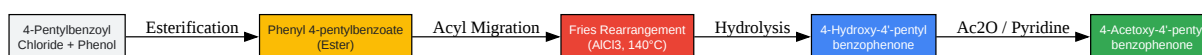


Figure 2: Synthetic pathway via Fries Rearrangement to ensure para-selectivity.

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Spectroscopic Validation & Properties

To ensure scientific integrity, the synthesized compound must be validated using multi-modal spectroscopy. The following table summarizes the expected signals based on the structural environment.

Predicted Spectral Data

Technique	Parameter	Expected Signal / Value	Structural Assignment
¹ H NMR	2.30 ppm (s, 3H)	Singlet	Methyl group of Acetoxy ()
¹ H NMR	2.65 ppm (t, 2H)	Triplet	Benzylic of Pentyl chain
¹ H NMR	7.20 - 7.80 ppm	Multiplets (AA'BB')	Aromatic protons (two distinct para-systems)
IR	1760	Strong Stretch	Ester Carbonyl (of Acetoxy)
IR	1650	Medium Stretch	Benzophenone Ketone (bridge)
MS	310.4	Molecular Ion	Parent peak

Physical Properties

- Appearance: White to pale yellow crystalline solid.
- Solubility: Soluble in DCM, Chloroform, Toluene; insoluble in water.
- Mesomorphism: Likely to exhibit a Nematic liquid crystalline phase upon heating, due to the anisotropy provided by the pentyl tail and the rigid core.

References

- Fries, K., & Finck, G. (1908). Über Homologe des Cumaranon und ihre Abkömmlinge. Berichte der deutschen chemischen Gesellschaft.
- Kolev, T., et al. (2008). Conformations of substituted benzophenones. Acta Crystallographica Section B.
- Gray, G. W. (1962). Molecular Structure and the Properties of Liquid Crystals. Academic Press. (Foundational text on alkyl-benzophenone mesogens).
- NIST Chemistry WebBook. 4-Acetoxybenzophenone (Analogous Core Data).
- Sigma-Aldrich. Fries Rearrangement Protocol & Mechanisms.

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Sources

- [1. uu.diva-portal.org](https://uu.diva-portal.org) [uu.diva-portal.org]
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